

Sensory panel comparison of isobutyl phenylacetate and ethyl phenylacetate

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Compound of Interest

Compound Name: *Isobutyl phenylacetate*

Cat. No.: *B089437*

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A Sensory Showdown: Isobutyl Phenylacetate vs. Ethyl Phenylacetate

In the world of flavor and fragrance, the nuanced differences between aromatic compounds can significantly impact the final product. This guide provides a comparative analysis of two closely related esters: **isobutyl phenylacetate** and ethyl phenylacetate. While both share a phenylacetate backbone and contribute to sweet, floral, and honey-like notes, their distinct sensory profiles, driven by their different alkyl groups, are critical for formulation success. This comparison is based on established sensory profiles and a proposed standardized evaluation protocol.

Chemical and Olfactory Profiles at a Glance

A summary of the key chemical and sensory attributes of **isobutyl phenylacetate** and ethyl phenylacetate is presented below.

Property	Isobutyl Phenylacetate	Ethyl Phenylacetate
CAS Number	102-13-6 [1] [2] [3]	101-97-3 [4] [5]
Molecular Formula	C12H16O2 [1] [2] [3]	C10H12O2 [4]
Molecular Weight	192.25 g/mol [1] [2] [6]	164.20 g/mol [4]
Odor Profile	Sweet, floral, honey, with cocoa and balsamic nuances. [1] [6] [7] Described as having a powerful, diffusive, leafy-rosy-musky odor. [8]	Intensely sweet, floral, and honey-like with rose-jasmine nuances and subtle cocoa and balsamic undertones. [4] [9] [10]
Taste Profile	Sweet, cocoa, fruity, honey, and waxy with a spicy nuance. [8]	Sweet, fruity, honey, cocoa, apple, and woody. [9]
Reported Uses	Flavor and fragrance agent, particularly in honey-cocoa accords and oriental fragrances. [2] [6]	Flavoring agent in foods (e.g., candies, baked goods), and a fragrance component in perfumes and cosmetics. [11] [12]

Sensory Panel Evaluation: A Proposed Experimental Protocol

To quantitatively compare the sensory characteristics of **isobutyl phenylacetate** and ethyl phenylacetate, a descriptive sensory analysis should be conducted. This method utilizes a trained panel to identify and quantify the sensory attributes of the two compounds.

Objective: To determine and compare the sensory profiles of **isobutyl phenylacetate** and ethyl phenylacetate.

Panelists: A panel of 8-12 trained sensory assessors with demonstrated experience in evaluating flavor and aroma compounds.

Sample Preparation:

- Solutions of **isobutyl phenylacetate** and ethyl phenylacetate will be prepared in a neutral solvent (e.g., propylene glycol or ethanol) at various concentrations (e.g., 10 ppm, 50 ppm, and 100 ppm) to evaluate the impact of concentration on sensory perception.
- Samples will be presented in coded, identical containers to blind the panelists.
- A control sample of the pure solvent will also be provided.

Evaluation Procedure:

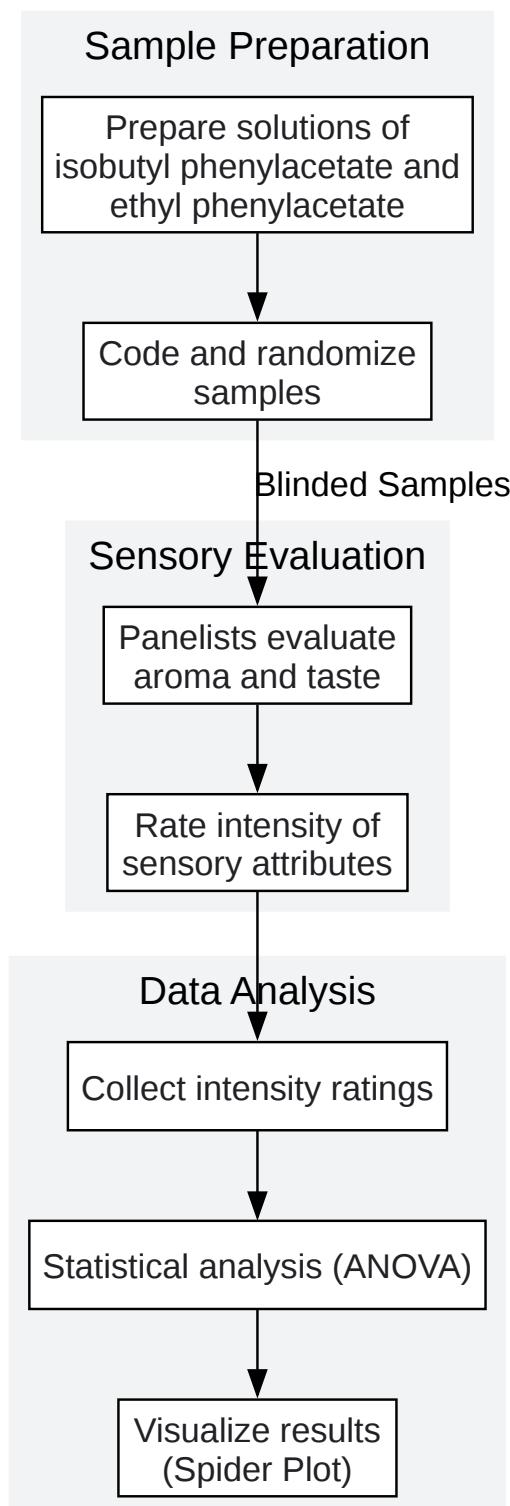
- Panelists will evaluate the aroma of each sample by sniffing from the container.
- For taste evaluation, the solutions can be further diluted in water to safe and palatable concentrations.
- A standardized lexicon of sensory descriptors will be developed by the panel during training sessions. This lexicon will include terms related to aroma (e.g., sweet, floral, fruity, honey, cocoa, waxy, musky) and taste (e.g., sweet, bitter, fruity, honey, chemical).
- Panelists will rate the intensity of each descriptor for each sample using a structured scale (e.g., a 15-point intensity scale where 0 = not perceptible and 15 = extremely strong).
- Panelists will cleanse their palates with unsalted crackers and water between samples.

Data Analysis: The intensity ratings for each attribute will be collected and analyzed using statistical methods such as Analysis of Variance (ANOVA) to determine significant differences between the sensory profiles of the two compounds. The results can be visualized using spider plots to provide a clear comparison of the sensory profiles.

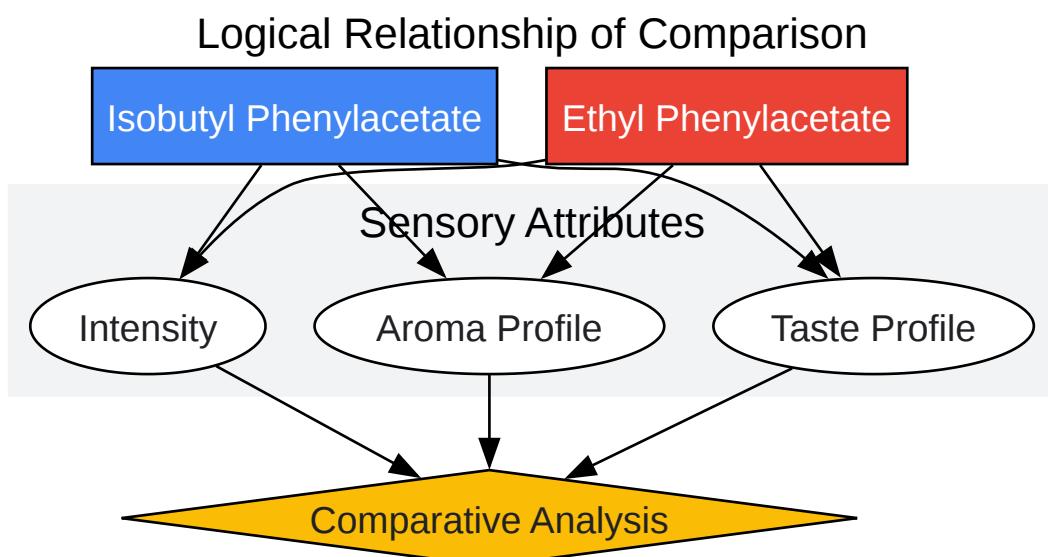
Visualizing the Sensory Evaluation Process

The following diagrams illustrate the proposed experimental workflow and the logical relationship of the comparison.

Experimental Workflow for Sensory Panel Evaluation

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Caption: Sensory evaluation workflow.

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Caption: Comparison of sensory attributes.

Conclusion

While both **isobutyl phenylacetate** and ethyl phenylacetate are valuable components in the flavor and fragrance palette, their sensory profiles exhibit key differences. **Isobutyl phenylacetate** is often described as having a more complex and diffusive character with prominent cocoa and musky notes, whereas ethyl phenylacetate is characterized by a more direct and intense sweet, floral, and honey-like aroma. The choice between these two esters will ultimately depend on the specific sensory experience the formulator aims to achieve. The proposed sensory panel evaluation protocol provides a framework for researchers and developers to quantify these differences and make informed decisions in product development.

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References

- 1. scent.vn [scent.vn]

- 2. lookchem.com [lookchem.com]
- 3. ISOBUTYL PHENYLACETATE [ventos.com]
- 4. Ethyl Phenylacetate (CAS 101-97-3) – Sweet Floral-Honey Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 5. Ethyl phenylacetate | 101-97-3 [chemicalbook.com]
- 6. Isobutyl Phenylacetate (CAS 102-13-6) – Premium Synthetic Honey-Cocoa Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 7. perfumiarz.com [perfumiarz.com]
- 8. isobutyl phenyl acetate, 102-13-6 [thegoodscentscompany.com]
- 9. Ethyl phenylacetate | C10H12O2 | CID 7590 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. perfumersworld.com [perfumersworld.com]
- 11. chemimpex.com [chemimpex.com]
- 12. chemimpex.com [chemimpex.com]
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